

# Personal protective equipment for handling Perfluorododecyl iodide

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## Compound of Interest

Compound Name: Perfluorododecyl iodide

Cat. No.: B1346554

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## Essential Safety and Handling Guide for Perfluorododecyl Iodide

For Immediate Use by Laboratory Professionals

This guide provides critical safety protocols and operational procedures for the handling and disposal of **Perfluorododecyl iodide**. Adherence to these guidelines is essential for ensuring personal safety and minimizing environmental contamination.

## Hazard Identification and Immediate Precautions

**Perfluorododecyl iodide** is classified as a hazardous substance. Key hazards include:

- Skin Irritation: Causes skin irritation upon contact.[\[1\]](#)
- Serious Eye Irritation: Causes serious eye irritation.[\[1\]](#)
- Respiratory Irritation: May cause respiratory irritation if inhaled.[\[1\]](#)
- Toxicity: Harmful if swallowed.[\[1\]](#)

Immediate precautionary measures to be taken are summarized in the table below.

Precautionary Statement Code	Description
P261	Avoid breathing dust/fume/gas/mist/vapors/spray.
P280	Wear protective gloves/protective clothing/eye protection/face protection.[1]
P302 + P352	IF ON SKIN: Wash with plenty of soap and water.
P305 + P351 + P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[1]
P304 + P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing.
P501	Dispose of contents/container in accordance with local/regional/national/international regulations.

## Personal Protective Equipment (PPE)

A multi-layered approach to PPE is mandatory when handling **Perfluorododecyl iodide** to prevent exposure through inhalation, skin contact, or eye contact.

PPE Category	Specification	Rationale
Hand Protection	Chemical-resistant gloves (Nitrile, Butyl, or Viton®). Double-gloving is recommended.	Prevents skin contact and irritation. Perfluorinated compounds require gloves with high chemical resistance.
Eye and Face Protection	ANSI-approved safety glasses with side shields or chemical splash goggles. A face shield is required when there is a risk of splashing.	Protects against eye irritation from dust or splashes.
Body Protection	A fully buttoned laboratory coat, full-length pants, and closed-toe shoes. For larger quantities or potential for significant exposure, a liquid-tight chemical suit (Category III, Types 3/4/6) should be considered.	Prevents incidental skin contact.
Respiratory Protection	Work should be conducted in a certified chemical fume hood. If there is a risk of generating dust or aerosols outside of a fume hood, a NIOSH-approved respirator with P95 or P100 particulate filters is required.	Mitigates the risk of respiratory tract irritation from inhaling the powdered substance.

## Operational Plan: Step-by-Step Handling Protocol

This protocol outlines the safe procedure for weighing and dispensing solid **Perfluorododecyl iodide**.

Preparation:

- **Area Designation:** Designate a specific area for handling **Perfluorododecyl iodide**, preferably within a certified chemical fume hood.

- **Equipment Preparation:** Ensure all necessary equipment (spatulas, weigh boats, containers) is clean, dry, and readily available inside the fume hood to minimize movement.
- **PPE Donning:** Put on all required personal protective equipment as specified in the table above.

#### Weighing and Dispensing:

- **Container Placement:** Place the stock container of **Perfluorododecyl iodide** in the fume hood. Allow it to equilibrate to the ambient temperature before opening to avoid moisture condensation.
- **Taring the Balance:** Place a clean weigh boat on the analytical balance and tare it.
- **Dispensing:** Carefully open the stock container. Using a clean spatula, transfer the desired amount of the solid to the weigh boat. Avoid creating dust. If dust is generated, cease work and allow the fume hood to clear it.
- **Container Sealing:** Immediately and securely close the stock container after dispensing.
- **Transfer:** Carefully transfer the weighed solid to the reaction vessel or secondary container.

#### Post-Handling:

- **Decontamination:** Clean any contaminated surfaces and equipment with an appropriate solvent (e.g., isopropanol) and collect the cleaning materials as hazardous waste.
- **PPE Removal:** Remove PPE in the correct order to avoid cross-contamination: outer gloves, lab coat, inner gloves, and finally eye/face protection.
- **Hand Washing:** Wash hands thoroughly with soap and water after completing the task.

## Disposal Plan

**Perfluorododecyl iodide** is a per- and polyfluoroalkyl substance (PFAS) and must be disposed of as hazardous waste in accordance with EPA guidelines and local regulations.<sup>[2]</sup>

#### Waste Segregation and Collection:

- **Solid Waste:** All solid waste contaminated with **Perfluorododecyl iodide**, including used weigh boats, contaminated gloves, and cleaning materials, must be collected in a dedicated, sealed, and clearly labeled hazardous waste container.
- **Liquid Waste:** Unused solutions or reaction mixtures containing **Perfluorododecyl iodide** should be collected in a separate, sealed, and labeled hazardous waste container. Do not mix with other solvent waste streams unless explicitly permitted by your institution's environmental health and safety department.

**Approved Disposal Methods:** The EPA's interim guidance on PFAS disposal suggests the following methods, which should be carried out by a licensed professional waste disposal service:[\[2\]](#)[\[3\]](#)[\[4\]](#)

- **Incineration:** High-temperature hazardous waste incineration is a potential method for the permanent destruction of PFAS.[\[4\]](#)
- **Hazardous Waste Landfill:** Disposal in a permitted hazardous waste landfill is an option for containment.[\[4\]](#)
- **Deep Well Injection:** This method involves injecting the waste deep underground into geologically stable formations.[\[4\]](#)

Never dispose of **Perfluorododecyl iodide** or its waste down the drain or in regular trash.

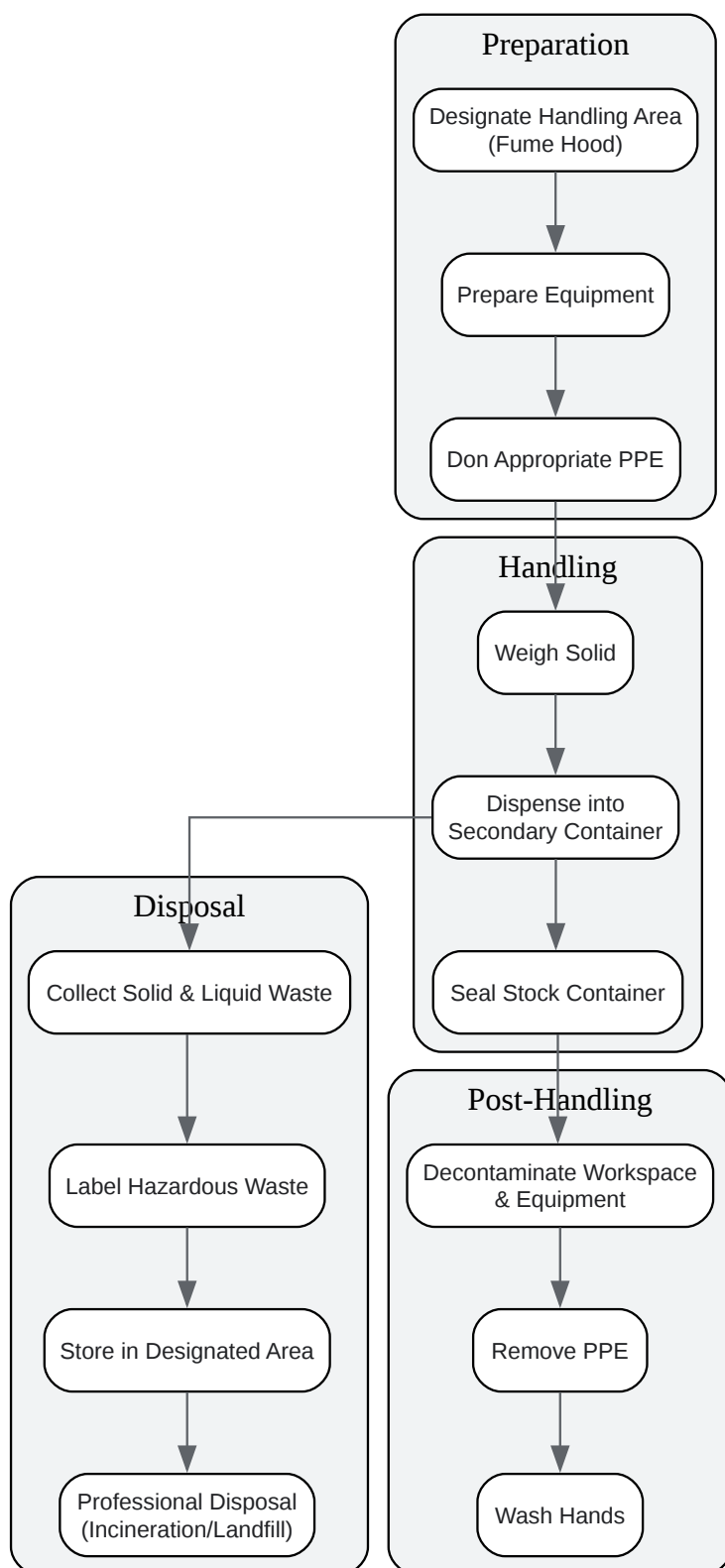
## Quantitative Data Summary

The following table summarizes the key physical and chemical properties of **Perfluorododecyl iodide**.

Property	Value
CAS Number	307-60-8[1]
Molecular Formula	C12F25I[1]
Molecular Weight	745.99 g/mol [1]
Appearance	White crystalline solid
Melting Point	95-98 °C
Boiling Point	132 °C @ 34 mm Hg
Flash Point	> 100 °C
Density	1.94 g/mL @ 70 °C

## Experimental Workflow Diagram

The following diagram illustrates the standard workflow for handling and disposing of **Perfluorododecyl iodide**.



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Caption: Workflow for Safe Handling and Disposal of **Perfluorododecyl Iodide**.

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